

Proper Disposal of T0901317: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: T0901317

Cat. No.: B1681857

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **T0901317**, a potent Liver X Receptor (LXR) agonist used in research. Adherence to these procedures is vital to ensure the safety of laboratory personnel and to comply with regulatory standards.

Understanding the Compound: T0901317

T0901317 is a synthetic, non-steroidal LXR agonist. Its primary use in research is to study the role of LXRs in various physiological and pathological processes. While specific toxicological properties have not been fully investigated, it is imperative to treat **T0901317** as a hazardous chemical waste.^[1]

Quantitative Data Summary

For safe handling and disposal, key quantitative data for **T0901317** are summarized in the table below.

Property	Value	Source
Molecular Weight	481.33 g/mol	
Formula	C ₁₇ H ₁₂ F ₉ NO ₃ S	
Solubility in DMSO	96 mg/mL (199.44 mM)	[2]
Storage Temperature	-20°C	[3]

Experimental Protocol: Disposal of T0901317 Waste

The following protocol outlines the step-by-step procedure for the safe disposal of **T0901317** and materials contaminated with it. This protocol is based on general best practices for hazardous chemical waste disposal.

Personnel Safety: Before beginning any disposal procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

Step 1: Waste Segregation

- **Solid Waste:** Collect all solid waste contaminated with **T0901317**, such as unused compound, contaminated pipette tips, and empty vials, in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **T0901317**, including unused solutions and contaminated solvents, in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

Step 2: Container Labeling

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**T0901317**," and the approximate concentration and quantity of the waste.

Step 3: Storage

- Store the sealed hazardous waste containers in a designated and secure waste accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible materials.

Step 4: Institutional Disposal Procedures

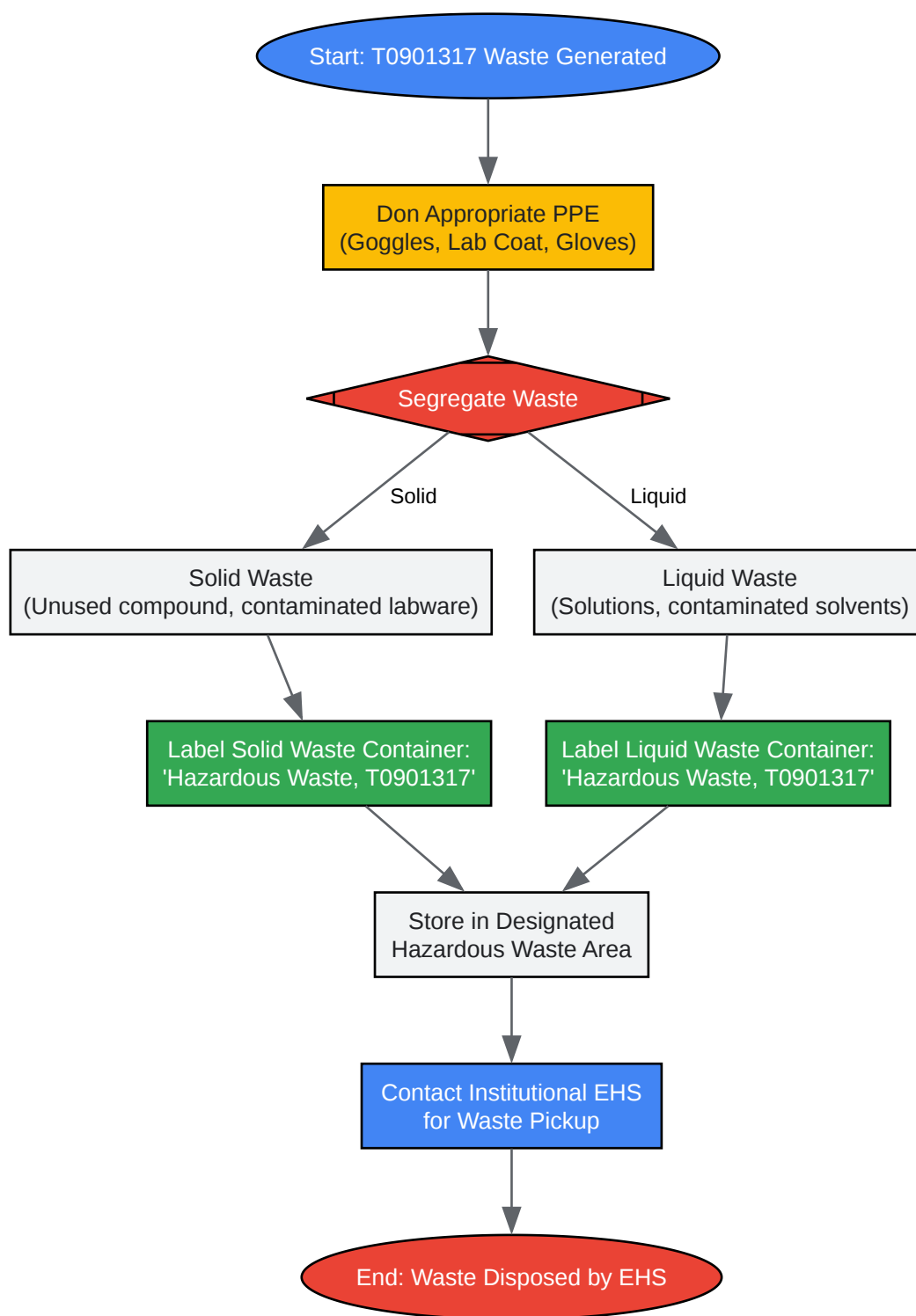
- Follow your institution's specific procedures for the pickup and disposal of chemical waste. Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.
- Provide the EHS department with a completed hazardous waste disposal form, accurately detailing the contents of the waste containers.

Important Considerations:

- **Regulatory Compliance:** Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous and must consult local, regional, and national hazardous waste regulations for complete and accurate classification.^[1]
- **Do Not Dispose Down the Drain:** **T0901317** should never be disposed of down the sink or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **T0901317**.



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Caption: Workflow for the proper disposal of **T0901317**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **T0901317**, contributing to a secure and environmentally responsible research environment.

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